

Application Notes and Protocols for the Synthesis of Metformin Hydrochloride

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Compound of Interest

Compound Name: 2,4-DMA hydrochloride

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Topic: Synthesis of Metformin Hydrochloride from Dimethylamine Hydrochloride and Dicyandiamide

Audience: Researchers, scientists, and drug development professionals.

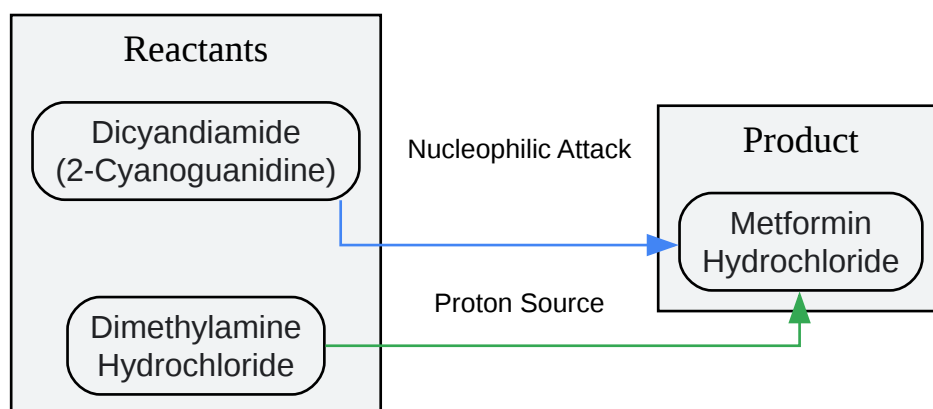
Introduction:

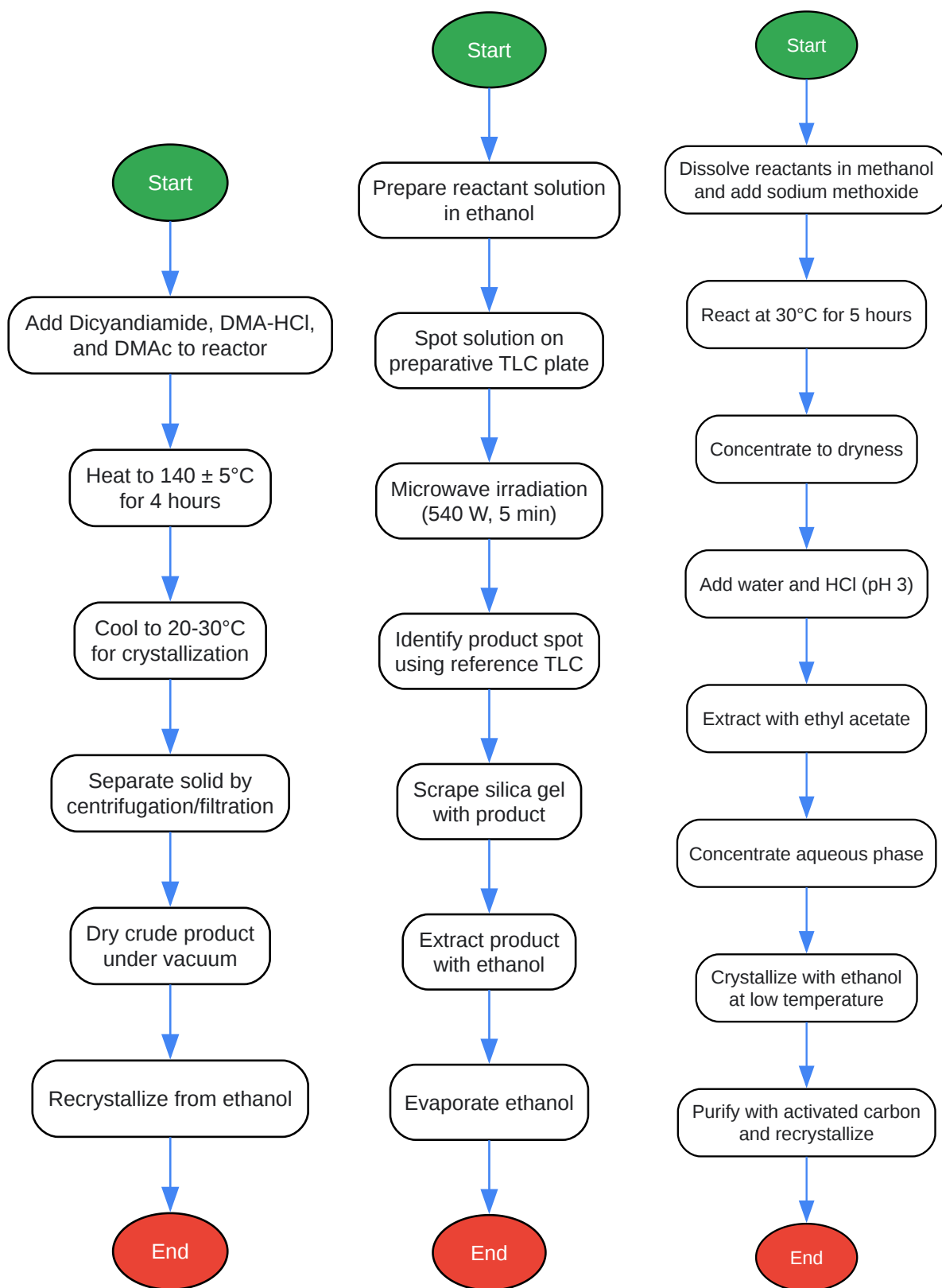
Metformin hydrochloride, an oral antihyperglycemic agent, is a cornerstone in the management of type 2 diabetes.^[1] Its synthesis is a topic of significant interest in pharmaceutical chemistry. The most common and industrially practiced method involves the reaction of dimethylamine hydrochloride with dicyandiamide (also known as 2-cyanoguanidine).^{[2][3][4]} This document provides detailed application notes and experimental protocols for various synthetic routes to metformin hydrochloride, summarizing key quantitative data and illustrating the reaction pathway and experimental workflows. It is important to note that the compound "**2,4-DMA hydrochloride**" as initially queried is not utilized in the synthesis of metformin; the correct reactant is dimethylamine hydrochloride.

Reaction Mechanism

The synthesis of metformin from dimethylamine hydrochloride and dicyandiamide is a nucleophilic addition reaction. The proposed mechanism involves the deprotonation of dimethylamine hydrochloride by dicyandiamide, which then allows the free dimethylamine to act as a nucleophile, attacking the electrophilic nitrile carbon of another dicyandiamide

molecule. A subsequent proton transfer results in the formation of the metformin hydrochloride salt.[4]





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References

- 1. Synthesis of biguanides and an investigation of their therapeutic effects on brain tumours - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Metformin - Wikipedia [en.wikipedia.org]
- 4. Total synthesis of metformin - The Science Snail [sciencesnail.com]
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